

Application Notes and Protocols: Preparing and Storing Aphidicolin Stock Solution

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Compound of Interest		
Compound Name:	Aphidicolin	
Cat. No.:	B1665134	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Aphidicolin is a tetracyclic diterpenoid antibiotic derived from the fungus Cephalosporium aphidicola. It is a potent and reversible inhibitor of eukaryotic DNA polymerase α , δ , and ϵ , with a notable selectivity over DNA polymerase β and γ . This specific inhibition of DNA synthesis makes **aphidicolin** an invaluable tool in cell biology research, particularly for synchronizing cells at the G1/S boundary of the cell cycle.[1][2][3] By arresting cells at this specific phase, researchers can study cell cycle progression, DNA replication, and DNA damage responses with a synchronized cell population.[4][5][6] These application notes provide detailed protocols for the preparation, storage, and use of **aphidicolin** stock solutions.

Mechanism of Action

Aphidicolin functions by specifically targeting and inhibiting B-family DNA polymerases.[1] It competitively inhibits the incorporation of deoxynucleoside triphosphates (dNTPs) during DNA replication, effectively stalling the replication fork and halting DNA synthesis.[1][7] This leads to an accumulation of cells in the early S phase, as they are unable to proceed with DNA replication.[2] The inhibitory effect of **aphidicolin** is reversible; upon removal of the compound, cells can resume DNA synthesis and progress through the cell cycle in a synchronized manner. [2][6]

Quantitative Data Summary



The following table summarizes the key quantitative data for **aphidicolin**.

Parameter	Value	Solvent/Conditions	Source
Molecular Weight	338.48 g/mol	-	[8]
Purity	>98%	-	[9]
Solubility	25 mM (8.46 mg/mL)	DMSO	[1]
10 mg/mL	DMSO	[10]	
1 mg/mL	Ethanol	[10]	_
Freely soluble	Methanol	[10]	_
Poorly soluble	Water	[10]	
Storage (Solid)	-20°C, desiccated	Lyophilized powder	[9]
2-8°C, desiccated and protected from light	-	[10]	
+4°C, under desiccating conditions	Up to 12 months		
Storage (Solution)	-20°C	In DMSO, use within 1 month	[9]
-80°C	In solvent, for 6 months	[8]	
4°C	In ethanol, stable for at least one week	[10]	-
Working Concentration	0.5 μM - 10 μM	For cell culture	[11][12]
2.5 μg/mL - 10 μg/mL	For cell synchronization	[5]	

Experimental Protocols

Protocol 1: Preparation of Aphidicolin Stock Solution



This protocol describes the preparation of a 5 mM **aphidicolin** stock solution in DMSO.

Materials:

- Aphidicolin powder (lyophilized)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-warm DMSO: Warm the DMSO to room temperature to ensure it is completely liquid.
- Weigh Aphidicolin: In a sterile environment (e.g., a laminar flow hood), carefully weigh out 1
 mg of aphidicolin powder.
- Dissolve in DMSO: Add 590 μL of sterile DMSO to the 1 mg of aphidicolin powder.[9]
- Vortex: Vortex the solution thoroughly until the **aphidicolin** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes or cryovials. This helps to avoid repeated freeze-thaw cycles.[9]
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[8]
 [9] Protect the solution from light.[1]

Protocol 2: Cell Synchronization with Aphidicolin

This protocol provides a general method for synchronizing cultured mammalian cells at the G1/S boundary using **aphidicolin**. The optimal concentration and incubation time may vary depending on the cell line and should be determined empirically.

Materials:



- · Cultured mammalian cells in logarithmic growth phase
- Complete cell culture medium
- Aphidicolin stock solution (e.g., 5 mM in DMSO)
- Phosphate-buffered saline (PBS), sterile
- Trypsin-EDTA (if using adherent cells)
- Cell counting device (e.g., hemocytometer or automated cell counter)
- Flow cytometer for cell cycle analysis (optional but recommended)

Procedure:

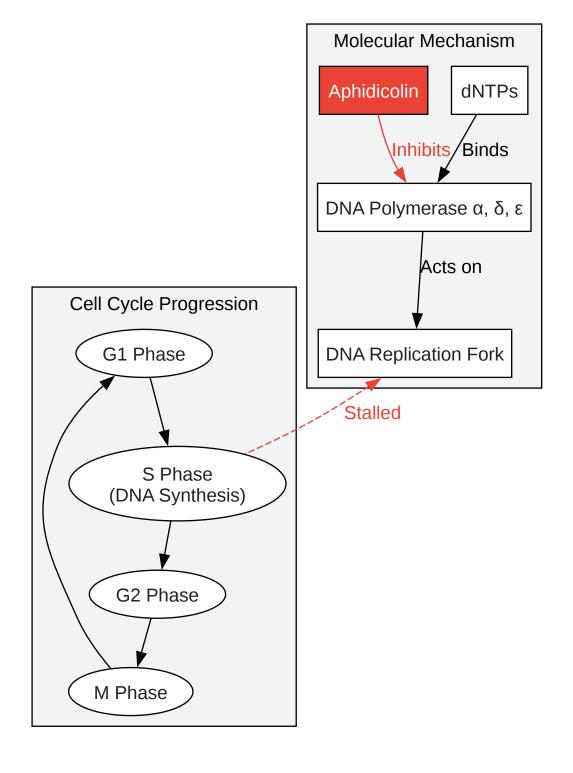
- Cell Seeding: Seed the cells at a density that will allow them to be in the logarithmic growth phase at the time of **aphidicolin** treatment.
- Aphidicolin Treatment:
 - Once the cells have adhered (for adherent cells) and are actively dividing, add the
 aphidicolin stock solution directly to the culture medium to achieve the desired final
 concentration (typically between 2.5 μg/mL and 10 μg/mL).[5] For example, to achieve a
 final concentration of 5 μg/mL in 10 mL of medium, add 2.95 μL of a 5 mM stock solution.
 - Gently swirl the culture vessel to ensure even distribution of the aphidicolin.
- Incubation: Incubate the cells for 16-24 hours.[5] The exact duration should be optimized for the specific cell line.
- Release from G1/S Block:
 - To release the cells from the aphidicolin-induced block, aspirate the medium containing aphidicolin.
 - Wash the cells twice with pre-warmed, sterile PBS to remove any residual aphidicolin.



- Add fresh, pre-warmed complete culture medium to the cells.
- Harvesting Synchronized Cells: The cells will now proceed through the S phase in a synchronized manner. Cells can be harvested at various time points post-release to study different stages of the cell cycle. For example, a significant population of cells will be in early S phase 4-6 hours after release.[5]
- Verification of Synchronization (Optional): To confirm the efficiency of synchronization, a sample of the cells can be collected, fixed, stained with a DNA-binding dye (e.g., propidium iodide), and analyzed by flow cytometry to determine the cell cycle distribution.

Visualizations Signaling Pathway of Aphidicolin Action



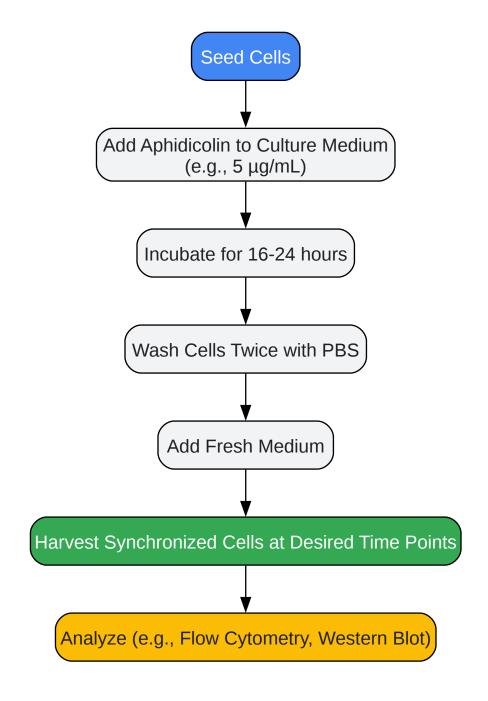


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Caption: Mechanism of aphidicolin-induced cell cycle arrest.

Experimental Workflow for Cell Synchronization





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Caption: Workflow for synchronizing cells using **aphidicolin**.

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